

Comprehensive Safety and Operational Guide for 3-Methylthiazolidine-2-thione

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Compound of Interest

Compound Name: 3-Methylthiazolidine-2-thione

Cat. No.: B155251

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **3-Methylthiazolidine-2-thione** (CAS No. 1908-87-8). Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Classification

3-Methylthiazolidine-2-thione is classified as harmful if swallowed and harmful to aquatic life with long-lasting effects.^{[1][2]} It can cause serious eye damage and may cause an allergic skin reaction.^[3]

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H314: Causes severe skin burns and eye damage.
- H317: May cause an allergic skin reaction.^[3]
- H330: Fatal if inhaled.
- H412: Harmful to aquatic life with long lasting effects.^{[1][2]}

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **3-Methylthiazolidine-2-thione**.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[4]
Skin Protection	Chemical-impermeable gloves (materials to be selected based on breakthrough time and permeation rate). Fire/flamm resistant and impervious clothing covering all skin. Safety shoes.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.[2][4]
Respiratory Protection	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[5] A self-contained breathing apparatus should be worn for firefighting.[4]	NIOSH (US) or CEN (EU) approved.[5]

Operational Plan: Handling and Storage

Engineering Controls:

- Handle in a well-ventilated place, preferably under a chemical fume hood.[1][2]
- Ensure eyewash stations and safety showers are close to the workstation.[2]

- Use non-sparking tools and take measures to prevent the build-up of electrostatic charge.[1][2]

Safe Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn. Inspect gloves prior to use.[4]
- Handling: Avoid contact with skin and eyes.[1][4] Avoid the formation of dust and aerosols.[1][4] Do not eat, drink, or smoke when using this product.[1][2]
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[1][2] Take off contaminated clothing immediately and wash it before reuse.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][4]
- Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents.[1][2][4]
- Recommended storage temperature is between 2-8°C.[6]

Emergency Procedures

First-Aid Measures:

- If Inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[4]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

Spill Response:

- Evacuate personnel to safe areas and ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Use personal protective equipment.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Contain the spill using an inert absorbent material (e.g., sand, silica gel).[2]
- Collect the absorbed material into a suitable, closed container for disposal.[2][4]

Disposal Plan

Waste Treatment:

- Dispose of surplus and non-recyclable material through a licensed disposal company.[7] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[4] Do not discharge to sewer systems.[4]

Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[4]
- Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill.[4] Combustible packaging materials may be disposed of through controlled incineration with flue gas scrubbing.[4]

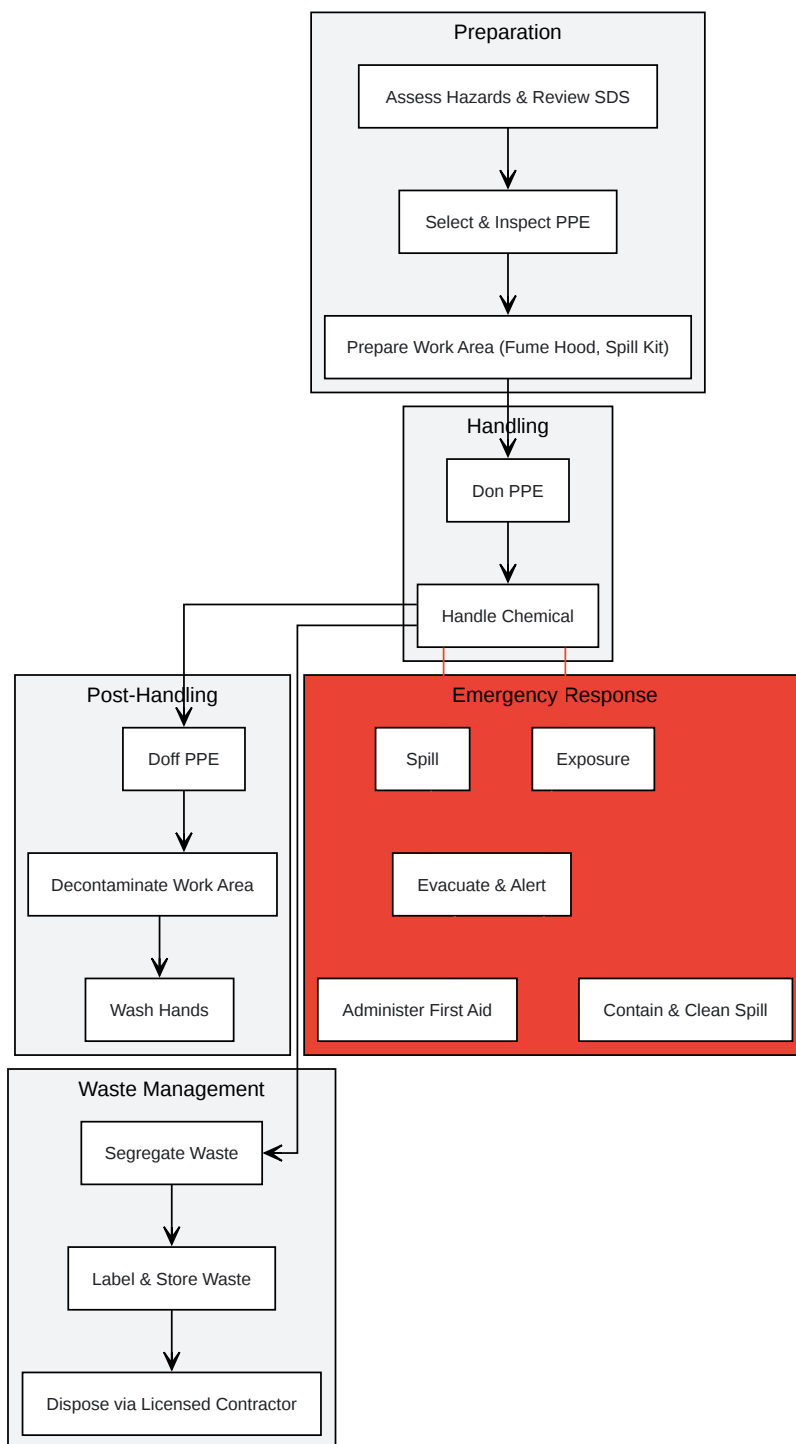
Experimental Applications

3-Methylthiazolidine-2-thione is utilized in biochemical research, particularly in studies related to enzyme inhibition and metabolic pathways.[8] It also serves as a building block in the synthesis of pharmaceuticals and agrochemicals, such as fungicides and herbicides.[8]

Detailed experimental protocols are specific to the research being conducted and are beyond the scope of this safety and handling guide.

Workflow and Safety Relationships

Safe Handling Workflow for 3-Methylthiazolidine-2-thione

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Methylthiazolidine-2-thione**.

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